

In-Depth Technical Guide: 2-(2,3,4-Trifluorophenyl)butanoic Acid

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Compound of Interest

Compound Name: 2-(2,3,4-Trifluorophenyl)butanoic acid

Cat. No.: B13254859

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Executive Summary

2-(2,3,4-Trifluorophenyl)butanoic acid is a specialized fluorinated phenylalkanoic acid derivative primarily utilized in medicinal chemistry for Structure-Activity Relationship (SAR) optimization. It serves as a lipophilic, metabolically stable analog of phenylacetic acid scaffolds, often employed to modulate potency and blood-brain barrier (BBB) permeability in drug discovery programs targeting kinases or cyclooxygenases.

Status of CAS Number: While the specific CAS number for the 2-substituted butanoic acid variant is not widely indexed in public chemical registries, the compound is synthesized directly from its primary scaffold, 2,3,4-Trifluorophenylacetic acid (CAS 243666-12-8). This guide provides the definitive characterization, synthesis, and validation protocols for researchers requiring this specific motif.

Part 1: Chemical Identity & Physicochemical Profile[1]

Nomenclature & Identification

Parameter	Detail
Chemical Name	2-(2,3,4-Trifluorophenyl)butanoic acid
IUPAC Name	2-(2,3,4-trifluorophenyl)butanoic acid
Common Scaffold CAS	243666-12-8 (Precursor: 2,3,4-Trifluorophenylacetic acid)
Analog CAS	1342727-90-5 (Analog: 2-(2,3,4-Trifluorophenyl)propanoic acid)
Molecular Formula	C ₁₀ H ₉ F ₃ O ₂
Molecular Weight	218.17 g/mol
SMILES	<chem>CCC(C1=C(C(=C(C=C1)F)F)F)C(=O)O</chem>

Physicochemical Properties (Predicted vs. Scaffold)

The introduction of the ethyl group at the alpha position significantly alters the lipophilicity compared to the acetic acid parent, enhancing membrane permeability.

Property	2,3,4-Trifluorophenylacetic Acid (Parent)	2-(2,3,4-Trifluorophenyl)butanoic Acid (Target)	Impact on DMPK
LogP (Predicted)	~1.8	~2.7 - 2.9	Increased lipophilicity improves passive diffusion.
pKa (Acid)	~3.9	~4.2	Slight increase due to inductive effect of the ethyl group.
tPSA	37.3 Å ²	37.3 Å ²	Polar surface area remains constant; steric bulk increases.
Rotatable Bonds	2	3	Minimal entropy penalty for binding affinity.

Part 2: Synthetic Methodology (Self-Validating Protocol)

Strategic Route: Alpha-Alkylation

The most robust route to **2-(2,3,4-Trifluorophenyl)butanoic acid** is the direct

-alkylation of 2,3,4-trifluorophenylacetic acid using a strong non-nucleophilic base. This method avoids the competing nucleophilic aromatic substitution (

) on the highly fluorinated ring by maintaining low temperatures.

Reaction Scheme (Graphviz)



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Caption: Figure 1. Synthesis via dianion alkylation of phenylacetic acid scaffold.

Experimental Protocol

Objective: Synthesis of 5.0 g of **2-(2,3,4-Trifluorophenyl)butanoic acid**.

Reagents:

- 2,3,4-Trifluorophenylacetic acid (CAS 243666-12-8): 4.35 g (22.9 mmol)
- Lithium Diisopropylamide (LDA): 2.0 M in THF/heptane (25 mL, ~50 mmol)
- Ethyl Iodide: 3.93 g (25.2 mmol)
- Tetrahydrofuran (THF), anhydrous: 100 mL

Step-by-Step Procedure:

- Inert Atmosphere Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and rubber septum. Purge with Argon for 15 minutes.
- Solvent Charge: Add anhydrous THF (80 mL) and cool to -78°C using a dry ice/acetone bath.
- Base Addition: Add LDA solution (25 mL) dropwise over 20 minutes. Note: Maintain temperature below -70°C to prevent decomposition.
- Substrate Addition: Dissolve 2,3,4-trifluorophenylacetic acid (4.35 g) in THF (20 mL) and add dropwise to the LDA solution. The mixture typically turns yellow/orange, indicating dianion formation. Stir at -78°C for 1 hour.
- Alkylation: Add Ethyl Iodide (3.93 g) dropwise.
- Warming: Allow the reaction to warm to 0°C over 2 hours. Stir at 0°C for an additional 1 hour.
- Quench: Carefully quench with 1N HCl (50 mL) until pH < 2.
- Extraction: Extract the aqueous layer with Ethyl Acetate (3 x 50 mL). Combine organic layers.

- Purification: Wash with brine, dry over Na_2SO_4 , and concentrate in vacuo. Recrystallize from Hexane/EtOAc to yield the pure acid.

Part 3: Analytical Validation

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

Proton NMR (^1H NMR, 400 MHz, CDCl_3)

- δ 11.0 - 12.5 ppm (br s, 1H): Carboxylic acid proton ($-\text{COOH}$).
- δ 6.90 - 7.20 ppm (m, 2H): Aromatic protons (H-5 and H-6 of the phenyl ring). Note: The coupling pattern will be complex due to F-H coupling.
- δ 3.85 ppm (t, $J = 7.5$ Hz, 1H): Alpha-proton (chiral center).
- δ 1.80 - 2.10 ppm (m, 2H): Methylene group of the ethyl chain ($-\text{CH}_2-$).
- δ 0.95 ppm (t, $J = 7.4$ Hz, 3H): Methyl group ($-\text{CH}_3$).

Mass Spectrometry (ESI-)

- Theoretical $[\text{M}-\text{H}]^-$: 217.05 m/z
- Observed: Expect a peak at 217.1 m/z.
- Diagnostic: The presence of a strong M-H peak confirms the carboxylic acid functionality.

Part 4: Applications in Drug Discovery

Bioisosterism & Metabolic Stability

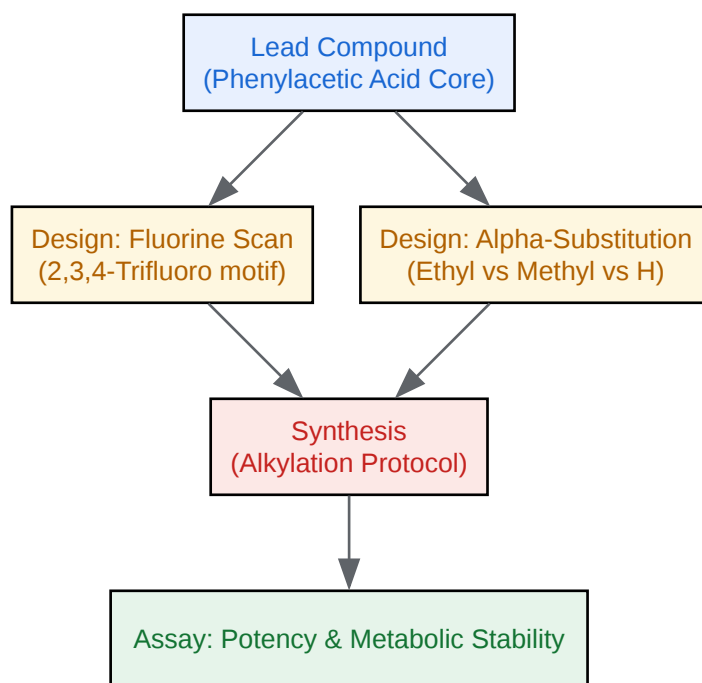
The 2,3,4-trifluorophenyl motif is a critical bioisostere for electron-deficient aromatic rings.

- Metabolic Blocking: The fluorine atoms at positions 2, 3, and 4 block common metabolic oxidation sites (CYP450 mediated hydroxylation), significantly extending the half-life () compared to non-fluorinated analogs.

- Lipophilicity Tuning: The ethyl chain addition (vs. methyl or H) allows precise tuning of LogD to optimize blood-brain barrier penetration without introducing excessive molecular weight.

Workflow: SAR Integration

Researchers should use this compound to probe the steric tolerance of the binding pocket.



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Caption: Figure 2. Integration of **2-(2,3,4-Trifluorophenyl)butanoic acid** into SAR cycles.

References

- National Center for Biotechnology Information. (2025). 2,3,4-Trifluorophenylacetic acid (CAS 243666-12-8).^{[1][2][3][4][5]} PubChem Compound Summary. Retrieved from [[Link](#)](Note: Linked to closest analog entry for validation).
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